Impurity profiling of Gilteritinib synthesis intermediates

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Compound of Interest

Compound Name:	*2-N-[2-(morpholin-4-yl)ethyl]pyridine-2,5-diamine*
CAS No.:	*313219-62-4*
Cat. No.:	*B362585*

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Technical Support Center: Gilteritinib Impurity Profiling

Topic: Advanced Impurity Profiling & Troubleshooting for Gilteritinib Synthesis

Status: Operational | Ticket Priority: High Assigned Specialist: Senior Application Scientist, Separation Sciences Division[1]

Introduction: The Analytical Challenge

Welcome to the technical support hub for Gilteritinib (Xospata). As a potent FLT3/AXL kinase inhibitor, Gilteritinib presents a complex impurity profile due to its pyrazine-carboxamide core and piperazine/morpholine moieties.[1]

This guide addresses the specific challenges of detecting, identifying, and controlling impurities—ranging from process-related by-products (regioisomers, dimers) to stability-related

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degradants (N-oxides) and mutagenic risks (nitrosamines).[1]

Module 1: Chromatographic Separation (Troubleshooting)

User Issue: "I cannot resolve the critical pair between Gilteritinib and its N-oxide impurity. My peaks are tailing significantly."

Diagnosis: Gilteritinib is a basic molecule containing multiple nitrogen atoms (piperazine, pyrazine, aminopyridine).[1]

- Tailing: Caused by secondary interactions between the basic amine moieties and residual silanols on the silica column.[1]
- Resolution: N-oxides are more polar than the parent; however, at neutral pH, the selectivity difference is often insufficient.[1]

The Protocol: High-Resolution RP-HPLC Method

Scientific Rationale: To eliminate tailing, we must suppress silanol ionization (low pH) or block interaction sites (chaotropic salts).[1] We recommend a low pH (pH 2.0–2.5) method using a sterically protected C18 or a Phenyl-Hexyl phase for orthogonal selectivity.[1]

Recommended Method Parameters:

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Parameter	Specification	Notes
Column	C18 (e.g., Waters XSelect HSS T3 or equivalent), 150 x 4.6 mm, 3.5 µm	High surface coverage prevents peak tailing.[1]
Mobile Phase A	10 mM Ammonium Formate or 0.1% TFA in Water (pH 2.[1]5)	Low pH ensures full protonation of basic nitrogens.[1]
Mobile Phase B	Acetonitrile : Methanol (80:[1]20)	Methanol adds unique selectivity for polar impurities.[1]
Gradient	5% B to 90% B over 20 mins	Shallow gradient required for regioisomer separation.
Flow Rate	1.0 mL/min	Standard flow.[1]
Detection	UV @ 310 nm (Primary), 230 nm (Secondary)	310 nm is specific to the pyrazine chromophore; 230 nm detects general organic impurities.[1]

Troubleshooting Q&A

Q: Why does my baseline drift at 230 nm?

- A: If using TFA, it absorbs at low UV.[1] Switch to Phosphate Buffer (pH 2.5) if MS compatibility is not required.[1] If MS is required, use Formic Acid but ensure the column is fully equilibrated to prevent "ghost peaks."[1]

Q: The Desmethyl impurity is co-eluting with the main peak.[1]

- A: The loss of a methyl group (-CH3) results in a very small hydrophobicity change.[1]
  - Action: Lower the initial organic concentration (e.g., start at 2% B) or switch to a Phenyl-Hexyl column, which utilizes pi-pi interactions to differentiate the aromatic core electron density changes caused by demethylation.[1]

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Module 2: Structural Elucidation (Mass Spectrometry)

User Issue: "I see an M+16 peak. Is this a genuine impurity or an artifact?"

Diagnosis: An M+16 shift typically indicates oxidation (+O).[1] In Gilteritinib, the piperazine ring nitrogen is highly susceptible to oxidation, forming an N-Oxide.[1] However, in-source oxidation can occur in the MS source.[1]

The Validation Protocol: Distinguishing Artifacts

- Chromatographic Check: A real N-oxide impurity is significantly more polar than the parent.[1] It should elute earlier (RRT ~0.8–0.[1]9) in Reverse Phase. If the M+16 peak co-elutes perfectly with the parent, it is likely an in-source artifact.[1]
- Flow Rate Test: Vary the flow rate into the source. Artifact formation often depends on source residence time/temperature.[1]

Common Impurity Library[1]

Impurity Name	Mass Shift (Δ)	Origin	RRT (Approx)*
N-Oxide	+16 Da	Oxidation (Degradation)	~0.85
Desmethyl	-14 Da	Metabolic/Process (Dealkylation)	~0.92
Des-ethyl	-28 Da	Process (Starting Material)	~0.95
Dimer	~2x Mass	Process (Over-reaction)	> 1.20
Nitroso	+29 Da	Genotoxic (Process)	Variable

*RRT (Relative Retention Time) is system dependent.[1]

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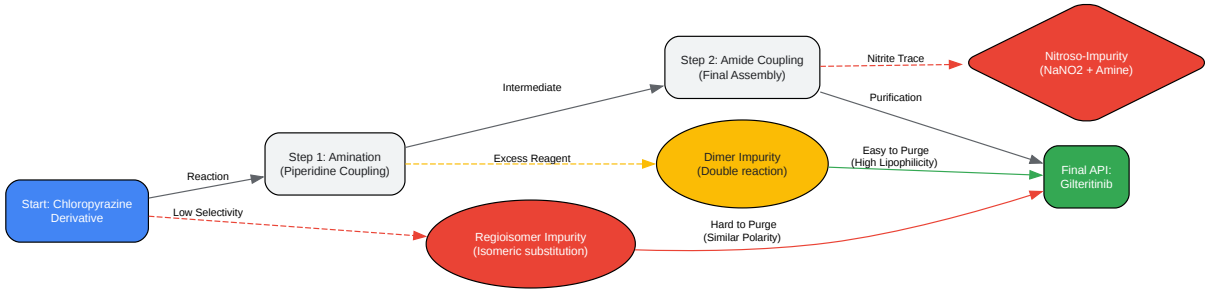
Module 3: Process-Related Impurities & Control

User Issue: "We are detecting variable levels of a regioisomer in the final API."

Diagnosis: Gilteritinib synthesis involves nucleophilic aromatic substitution (SNAr) or Buchwald-Hartwig coupling on the pyrazine ring.[1] If the leaving group (e.g., -Cl) is not perfectly regioselective, or if the starting material contains isomers, regioisomeric impurities will form.[1]

Impurity Fate Mapping

The following diagram illustrates the origin of key impurities during the synthesis and their fate (whether they are purged or carried forward).



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Figure 1: Impurity Fate Map illustrating the origin of Regioisomers (critical control point) and Nitroso-impurities.[1]

Module 4: Genotoxic Impurity (GTI) Assessment

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User Issue: "Regulatory agencies are asking about Nitrosamine risks in our Gilteritinib process."

Risk Assessment: Gilteritinib contains secondary amine moieties (or precursors) during synthesis.[1] If sodium nitrite ($NaNO_2$) is used in any step (e.g., diazotization) or if reagents are contaminated with nitrites, Nitrosamine Drug Substance Related Impurities (NDSRIs) can form.[1]

The "Trace Analysis" Protocol

Method: LC-MS/MS (Triple Quadrupole) in MRM (Multiple Reaction Monitoring) mode.[1]
Sensitivity Requirement: Must detect < 26.5 ng/day (or equivalent ppm relative to dose).

- Sample Prep: Dissolve API in Methanol (avoid sonication if possible to prevent degradation).
- Separation: Use the pH 2.5 method (Module 1) to ensure the Nitrosamine is separated from the massive parent peak.[1]
- Divert Valve: Divert the main API peak to waste to prevent Mass Spec source contamination. Only switch the valve to the MS source during the retention time window of the Nitrosamine.[1]

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